

Application Notes and Protocols for Pentadecylamine in Organic Synthesis

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Compound of Interest

Compound Name: Pentadecylamine

Cat. No.: B1195383

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **pentadecylamine** as a reagent in organic synthesis. **Pentadecylamine**, a long-chain primary aliphatic amine, is a versatile building block for the introduction of a fifteen-carbon lipophilic tail into molecules. This feature is particularly useful in drug development for modulating the pharmacokinetic and pharmacodynamic properties of active pharmaceutical ingredients.

Properties of Pentadecylamine

Before its application in synthesis, it is crucial to understand the physical and chemical properties of **pentadecylamine**.

| Property | Value | Reference |
|------------------|--|-----------|
| Chemical Formula | C ₁₅ H ₃₃ N | [1][2][3] |
| Molecular Weight | 227.43 g/mol | [2][4] |
| Appearance | Colorless to pale yellow liquid or solid flakes | [1][5] |
| Odor | Strong, fishy | [1] |
| Boiling Point | 299-301 °C | [6] |
| Melting Point | 35-37 °C | [6] |
| Solubility | Soluble in organic solvents, limited solubility in water | [1] |
| CAS Number | 2570-26-5 | [1][2][3] |

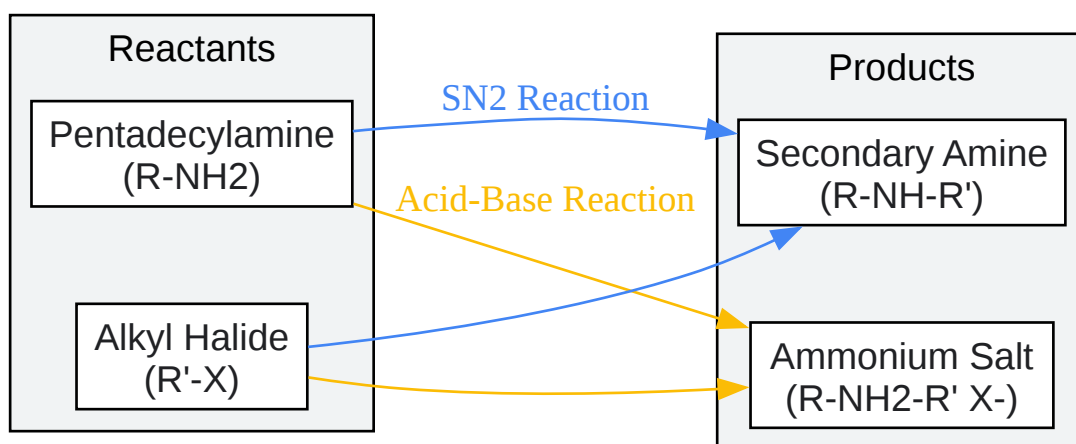
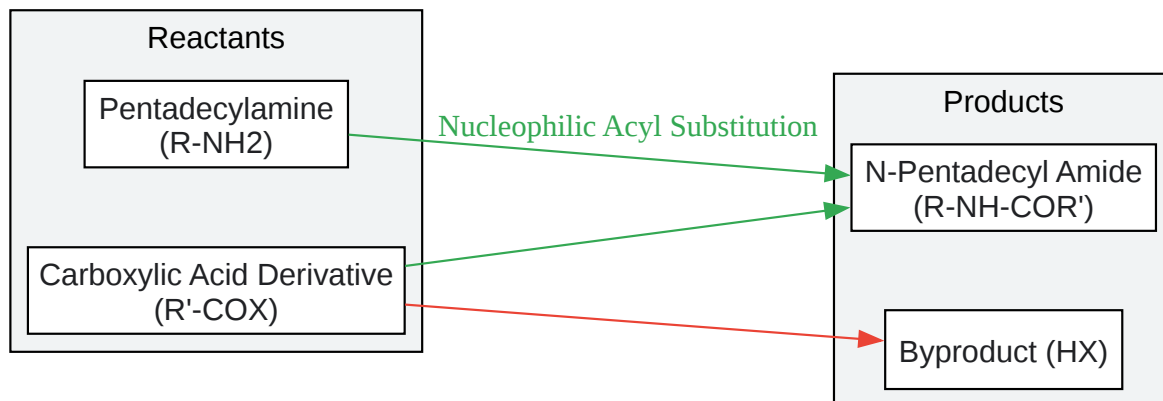
Applications in Organic Synthesis

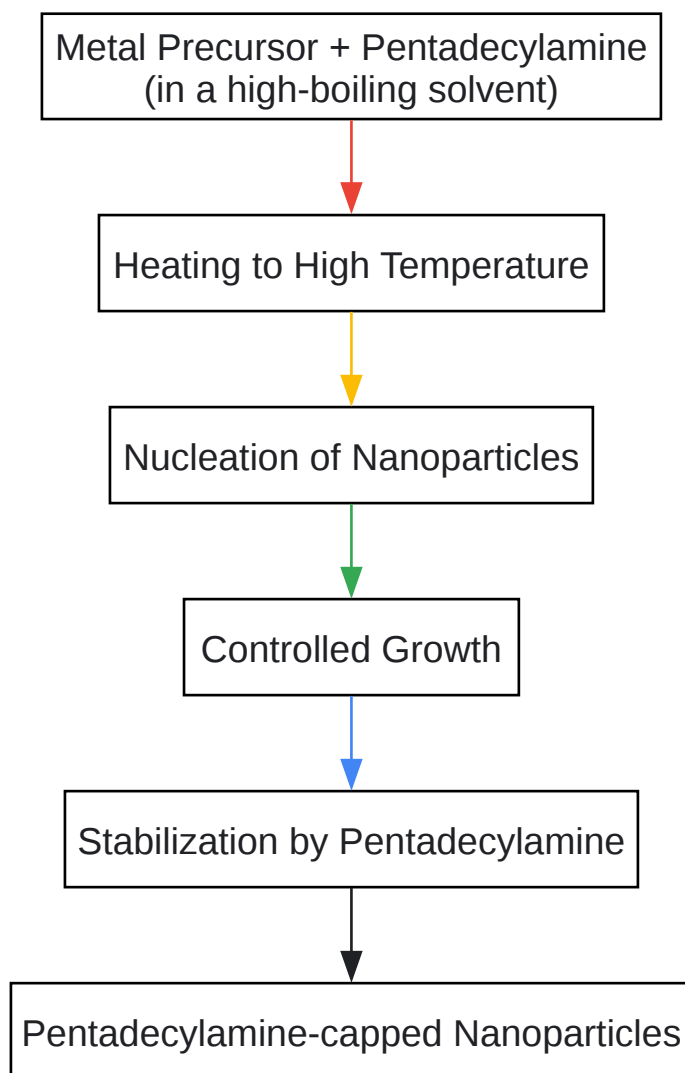
Pentadecylamine serves as a versatile nucleophile in a variety of organic reactions, primarily in the formation of amides and secondary amines. Its long alkyl chain also makes it a useful surfactant and stabilizing agent in the synthesis of nanoparticles.[1][7]

Acylation of Pentadecylamine: Synthesis of N-Pentadecyl Amides

The reaction of **pentadecylamine** with carboxylic acids or their derivatives, such as acyl chlorides, is a fundamental transformation to produce N-pentadecyl amides. These amides are valuable intermediates in the synthesis of surfactants, lubricants, and biologically active molecules.

Reaction Scheme: Amide Bond Formation





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